

# Essential Safety and Operational Guidance for 3-Methylsulfolane

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## Compound of Interest

Compound Name: 3-Methylsulfolane

Cat. No.: B1582511

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides immediate, essential safety and logistical information for the handling of **3-Methylsulfolane**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

## Key Physical and Chemical Properties

Understanding the properties of **3-Methylsulfolane** is the first step in safe handling.

Property	Value	Reference
Molecular Formula	C5H10O2S	[1]
Molecular Weight	134.20 g/mol	[1]
Appearance	Colorless liquid	[2]
Flash Point	163 °C (325.40 °F)	[2]
Boiling Point	104 °C at 0.4 kPa	

## Hazard Identification and Personal Protective Equipment (PPE)

**3-Methylsulfolane** is classified as harmful if swallowed, causes serious eye irritation, and may cause damage to organs through prolonged or repeated exposure[1][3]. It is also irritating to the skin and respiratory system[2]. Therefore, stringent adherence to PPE protocols is mandatory.

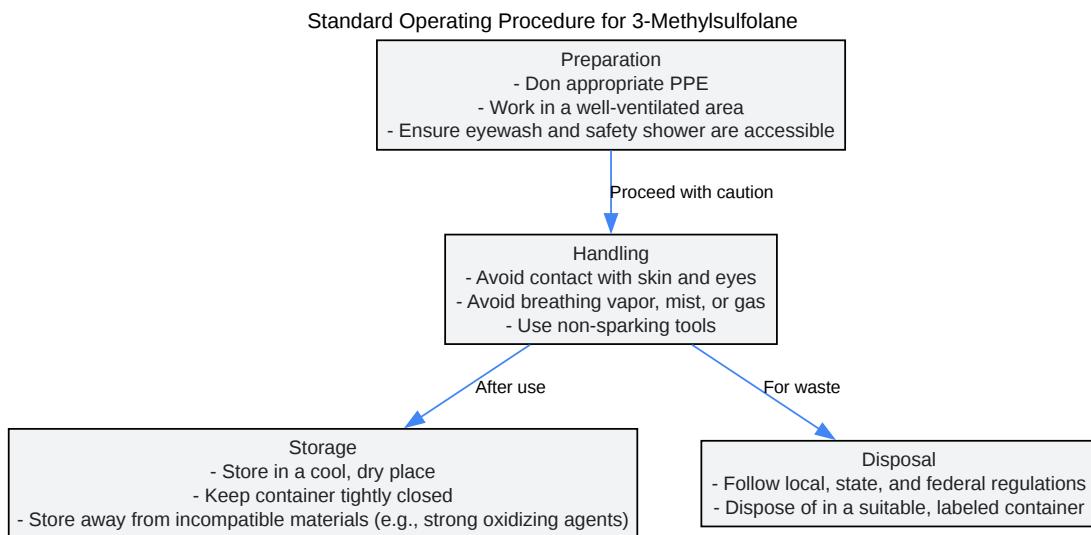
#### Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Hand Protection	Wear appropriate protective gloves. Nitrile gloves are suitable for short-term protection against a broad range of chemicals.[2][4]	To prevent skin contact and potential absorption.[2]
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles meeting ANSI Z.87.1 standards. A face shield may be required for splash hazards. [4][5]	To protect against splashes that can cause serious eye irritation.[3]
Skin and Body Protection	Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure. Ensure shoes cover the entire foot. [4]	To minimize skin contact with the chemical.[2]
Respiratory Protection	Use in a well-ventilated area. If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2][4]	To prevent irritation of the respiratory tract from vapors or mists.[2]

## Operational and Handling Procedures

Adherence to proper operational procedures is critical to minimize exposure and ensure a safe laboratory environment.

### Standard Operating Workflow for **3-Methylsulfolane**



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Caption: Standard operating procedure for using **3-Methylsulfolane**.

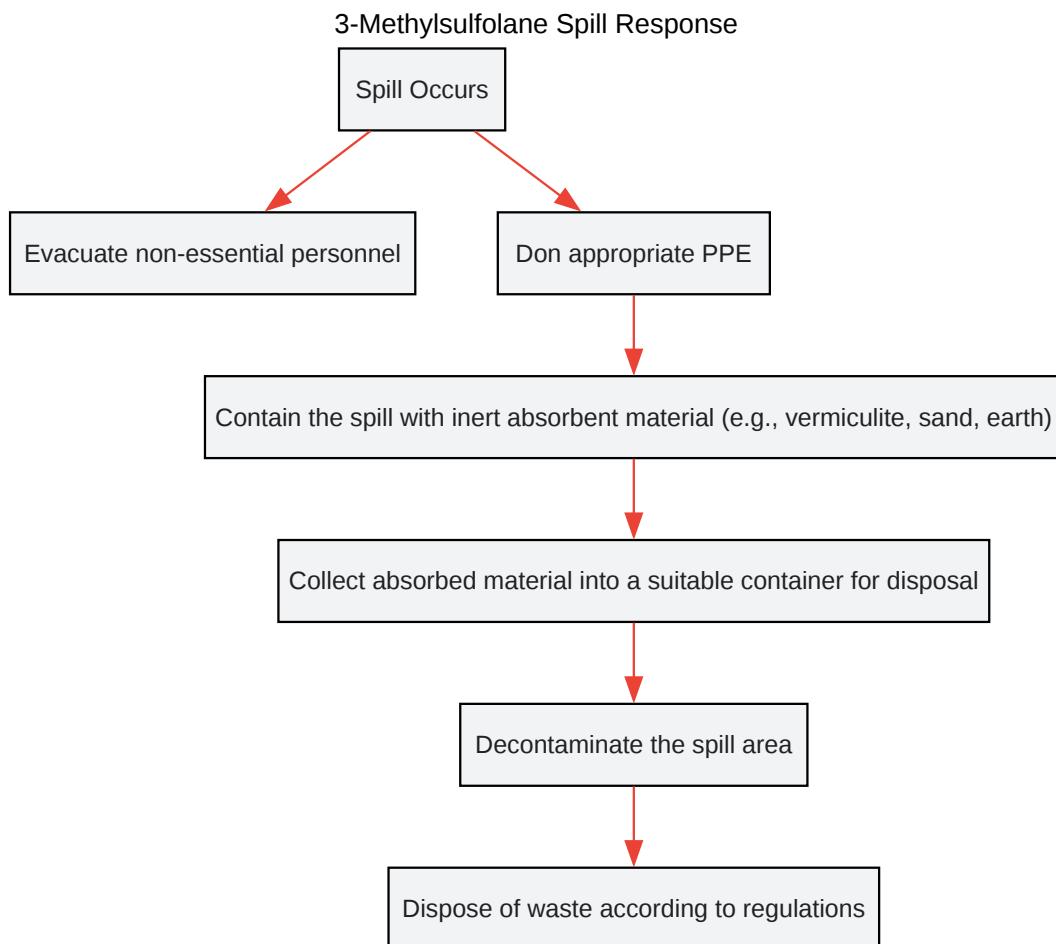
### First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. <a href="#">[2]</a>
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention. <a href="#">[2]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. <a href="#">[2]</a>
Ingestion	Do NOT induce vomiting. Wash mouth out with water. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[3]</a>

## Spill Management and Disposal Plan

Accidental releases must be handled promptly and safely. A clear disposal plan is essential for environmental and personal safety.

### 3-Methylsulfolane Spill Response Workflow



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Caption: Logical workflow for handling a **3-Methylsulfolane** spill.

#### Disposal Plan

Chemical waste generators must adhere to federal, state, and local regulations for hazardous waste disposal<sup>[2]</sup>.

- Waste Characterization: Determine if the discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR Parts 261.3) or other regional regulations[2].
- Containment: Collect waste **3-Methylsulfolane** and contaminated materials in a suitable, closed, and properly labeled container[3].
- Disposal Method: Consult with a licensed professional waste disposal service. Chemical incineration with an afterburner and scrubber system may be a suitable option. Do not dispose of down the drain or in the general trash[3]. Containers should be triple-rinsed (or equivalent) before recycling or reconditioning[3].

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## References

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